

An In-depth Technical Guide to Cy7.5 NHS Ester: Properties and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cy7.5 NHS ester

Cat. No.: B12272092

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Cyanine7.5 (Cy7.5) N-hydroxysuccinimide (NHS) ester, a near-infrared (NIR) fluorescent dye. Esteemed for its utility in deep-tissue and whole-animal imaging, **Cy7.5 NHS ester** offers high sensitivity with minimal interference from tissue autofluorescence. This document details its spectral and physicochemical characteristics, provides in-depth experimental protocols for bioconjugation, and outlines its application in preclinical cancer research.

Core Properties of Cy7.5 NHS Ester

Cy7.5 NHS ester is an amine-reactive derivative of the Cy7.5 fluorophore, designed for the covalent labeling of biomolecules such as proteins, antibodies, and peptides. Its emission in the near-infrared spectrum allows for significant tissue penetration, a critical feature for in-vivo imaging studies.^{[1][2][3]}

Spectral and Physicochemical Characteristics

The spectral and physical properties of **Cy7.5 NHS ester** are summarized in the tables below. These values represent typical data and may vary slightly between different suppliers.

Spectral Property	Value	Reference
Excitation Maximum (λ_{ex})	~788 nm	[1][4]
Emission Maximum (λ_{em})	~808 nm	[1][4]
Molar Extinction Coefficient (ϵ)	~223,000 $\text{cm}^{-1}\text{M}^{-1}$	[1][4]
Fluorescence Quantum Yield (Φ)	~0.1	[4]
Stokes Shift	~20 nm	[5]

Physicochemical Property	Value	Reference
Molecular Formula	$\text{C}_{49}\text{H}_{52}\text{BF}_4\text{N}_3\text{O}_4$	[4]
Molecular Weight	~833.8 g/mol	[4]
Solubility	Soluble in organic solvents (DMSO, DMF); low solubility in water	[2][4]
Storage Conditions	Store at -20°C , desiccated and protected from light	[2][4]

Experimental Protocols

Antibody Labeling with Cy7.5 NHS Ester

This protocol details the covalent conjugation of **Cy7.5 NHS ester** to an antibody. The NHS ester reacts with primary amine groups on the antibody, primarily the ϵ -amino groups of lysine residues, to form a stable amide bond.[3]

Materials:

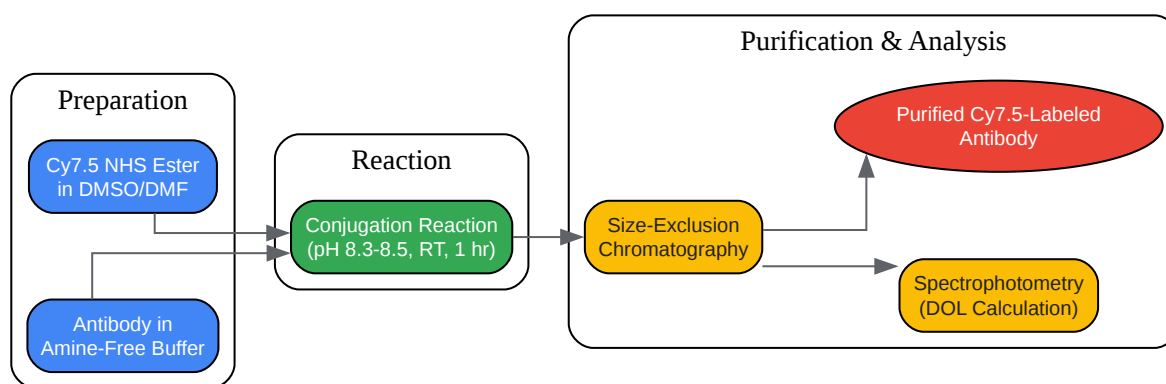
- Purified antibody in an amine-free buffer (e.g., PBS)
- Cy7.5 NHS ester**
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)

- Reaction Buffer: 0.1 M Sodium Bicarbonate, pH 8.3-8.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Purification column (e.g., Sephadex G-25)

Procedure:

- Antibody Preparation:
 - If the antibody is in a buffer containing primary amines (e.g., Tris), exchange it into an amine-free buffer like PBS (pH 7.2-7.4) using dialysis or a desalting column.
 - Adjust the antibody concentration to 2-10 mg/mL. Higher concentrations can improve labeling efficiency.[\[4\]](#)
- Dye Preparation:
 - Allow the vial of **Cy7.5 NHS ester** to equilibrate to room temperature before opening to prevent moisture condensation.
 - Prepare a 10 mM stock solution of the dye in anhydrous DMSO or DMF.[\[4\]](#)
- Conjugation Reaction:
 - Adjust the pH of the antibody solution to 8.3-8.5 using the reaction buffer.
 - Calculate the required volume of the **Cy7.5 NHS ester** stock solution to achieve a desired molar dye-to-antibody ratio (typically between 5:1 and 20:1).
 - Slowly add the dye solution to the antibody solution while gently stirring or vortexing.
 - Incubate the reaction for 1 hour at room temperature, protected from light.[\[3\]](#)
- Purification:
 - Separate the labeled antibody from unreacted dye using a size-exclusion chromatography column (e.g., Sephadex G-25) pre-equilibrated with a suitable storage buffer (e.g., PBS).

- The first colored band to elute is the labeled antibody.[6]
- Characterization (Degree of Labeling):
 - Measure the absorbance of the purified conjugate at 280 nm (for the protein) and at the absorbance maximum of Cy7.5 (~788 nm).
 - The Degree of Labeling (DOL), or the number of dye molecules per antibody, can be calculated using the Beer-Lambert law.



[Click to download full resolution via product page](#)

*Workflow for Antibody Conjugation with **Cy7.5 NHS Ester**.*

In-Vivo Tumor Imaging with Cy7.5-Labeled Antibodies

Cy7.5-labeled antibodies are frequently used for non-invasive visualization of tumors in preclinical animal models.[7] This protocol provides a general workflow for such an experiment.

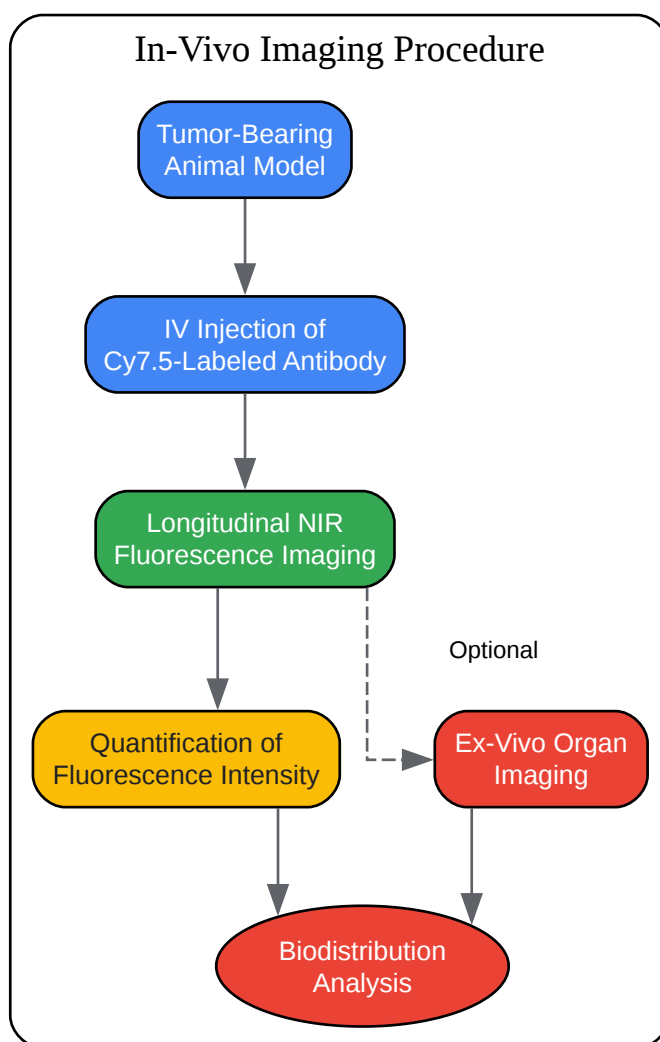
Materials:

- Cy7.5-labeled antibody
- Tumor-bearing animal model (e.g., xenograft mouse)
- Sterile PBS

- In-vivo imaging system equipped for NIR fluorescence detection

Procedure:

- Probe Administration:
 - Dilute the Cy7.5-labeled antibody to the desired concentration in sterile PBS. A typical dose is 1-2 nmol per mouse.[\[7\]](#)
 - Inject the probe intravenously (i.v.) via the tail vein. The typical injection volume is 100-200 μL .[\[7\]](#)
- Image Acquisition:
 - Acquire a baseline image before injecting the probe to assess autofluorescence.
 - Image the animals at various time points post-injection (e.g., 1, 4, 24, 48, and 72 hours) to determine the optimal imaging window for tumor accumulation and clearance from non-target tissues.[\[7\]](#)
 - Use appropriate filter sets for Cy7.5 (e.g., Excitation: ~745 nm, Emission: ~780 nm).[\[7\]](#)
- Data Analysis:
 - Quantify the fluorescence intensity in the tumor and other organs of interest over time to assess the biodistribution and tumor-targeting efficacy of the labeled antibody.
- Ex-Vivo Analysis (Optional):
 - At the final time point, euthanize the animal and dissect the tumor and major organs.
 - Image the dissected tissues to confirm the in-vivo findings and obtain more precise biodistribution data.[\[7\]](#)



[Click to download full resolution via product page](#)

Experimental Workflow for In-Vivo Tumor Imaging.

Application in Signaling Pathway Research: Targeting HER2 in Cancer

A key application of **Cy7.5 NHS ester** is in the development of targeted imaging probes to study cell signaling pathways in vivo. For instance, by conjugating Cy7.5 to an antibody that targets a specific cell surface receptor, researchers can visualize and track cells that overexpress this receptor.

A prominent example is the imaging of Human Epidermal Growth Factor Receptor 2 (HER2)-positive tumors.[7] HER2 is a receptor tyrosine kinase that is overexpressed in certain types of cancer, including breast cancer, and is a critical component of cell growth and proliferation signaling pathways. By labeling a HER2-targeting antibody, such as trastuzumab, with Cy7.5, researchers can non-invasively monitor tumor growth, assess the efficacy of HER2-targeted therapies, and study the biodistribution of the therapeutic antibody. This approach provides valuable insights into the dynamics of receptor-ligand interactions and the response of the signaling pathway to therapeutic intervention in a living organism.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Cy7.5 NHS ester, 2708152-94-5 | BroadPharm \[broadpharm.com\]](#)
- 2. [lumiprobe.com \[lumiprobe.com\]](#)
- 3. [Cyanine 7.5 monosuccinimidyl ester \[equivalent to Cy7.5® NHS ester\] | AAT Bioquest \[aatbio.com\]](#)
- 4. [medchemexpress.com \[medchemexpress.com\]](#)
- 5. [Tumor Detection and Visualization Using Cyanine Fluorochrome-Labeled Antibodies | Semantic Scholar \[semanticscholar.org\]](#)
- 6. [benchchem.com \[benchchem.com\]](#)
- 7. [benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Cy7.5 NHS Ester: Properties and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12272092/docs#an-in-depth-technical-guide-to-cy7-5-nhs-ester-properties-and-applications\]](https://www.benchchem.com/product/b12272092/docs#an-in-depth-technical-guide-to-cy7-5-nhs-ester-properties-and-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)